

A-Z Safety Blueprint: Handling 4-Bromo-3-nitrobenzonitrile in Research and Development

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Compound of Interest

Compound Name: 4-Bromo-3-nitrobenzonitrile

Cat. No.: B1276805

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Abstract

4-Bromo-3-nitrobenzonitrile is a key molecular building block in synthetic chemistry, notable for its trifunctional nature—possessing bromo, nitro, and nitrile groups.^[1] This unique combination makes it a valuable intermediate in the synthesis of complex organic molecules, particularly in the pharmaceutical and materials science sectors.^[1] However, the same reactive functional groups that make it synthetically useful also impart significant health and safety hazards. The presence of a nitrile group suggests potential toxicity akin to cyanide compounds, while the nitroaromatic structure points to risks of thermal instability and irritation.^{[2][3][4]} This guide provides a comprehensive framework for the safe handling, storage, use, and disposal of **4-Bromo-3-nitrobenzonitrile**, designed for researchers, chemists, and laboratory professionals. By detailing its physicochemical properties, toxicological profile, and requisite control measures, this document serves as an essential resource for mitigating risk and ensuring a safe laboratory environment.

Physicochemical and Hazard Profile

A foundational understanding of a chemical's properties is the first step in a robust safety assessment. The properties of **4-Bromo-3-nitrobenzonitrile** dictate its behavior under various laboratory conditions and inform the necessary handling precautions.

Physical and Chemical Data

The compound is a powder or crystalline solid, typically light yellow in appearance.^[5] Its key quantitative properties are summarized below.

Property	Value	Source(s)
CAS Number	89642-49-9	
Molecular Formula	C ₇ H ₃ BrN ₂ O ₂	
Molecular Weight	227.01 g/mol	
Appearance	Powder / Crystalline Solid	
Melting Point	116-120 °C	
Boiling Point	268.6 ± 25.0 °C at 760 mmHg	
Density	1.8 ± 0.1 g/cm ³	
Storage Temperature	2-8°C	

Toxicological Hazards and GHS Classification

While specific toxicological data for **4-Bromo-3-nitrobenzonitrile** is not extensively detailed in all public records, the hazards can be inferred from its structural motifs—namely the nitrile and nitroaromatic groups—and data from similar compounds. The nitrile group (-C≡N) is a well-known toxicophore, capable of metabolizing to release cyanide ions, which inhibit cellular respiration.^{[2][6]} Nitroaromatic compounds are often associated with irritation and can be harmful upon absorption.^{[3][5]}

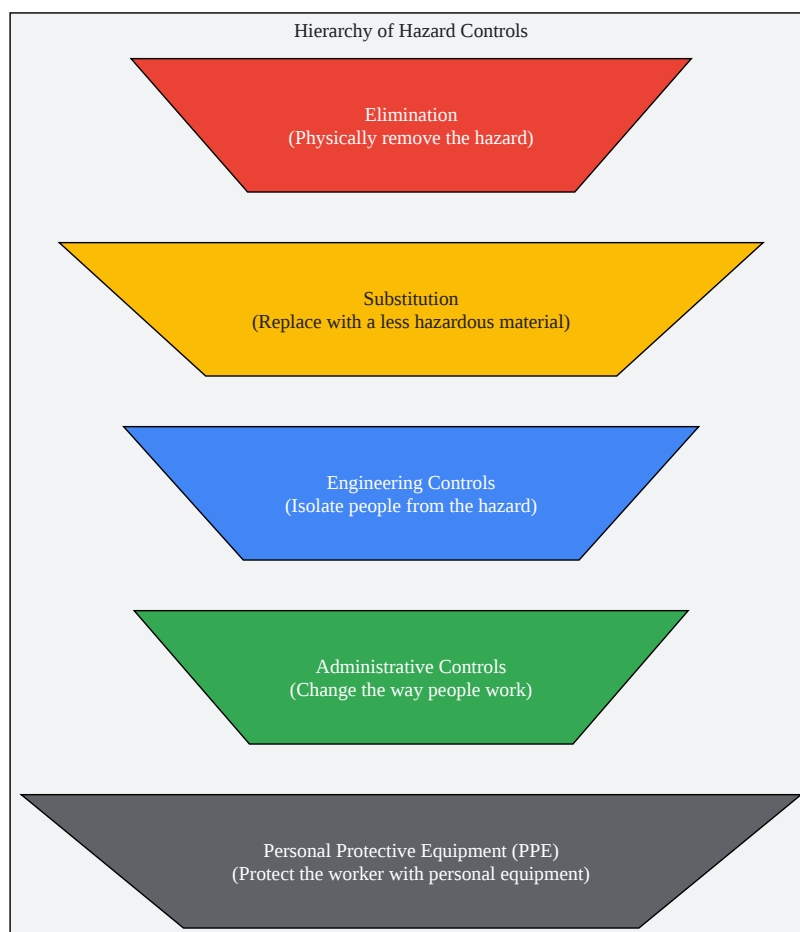
Based on data for analogous compounds like bromonitrobenzenes and other substituted benzonitriles, the following GHS hazard classifications are anticipated and should be adopted as a precautionary measure.^{[5][7][8]}

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation

Note: These classifications are based on related chemical structures and represent a conservative safety approach in the absence of compound-specific, peer-reviewed toxicological studies.[\[5\]](#)[\[8\]](#)

The Hierarchy of Controls: A Risk Mitigation Framework

Effective safety management relies on a multi-layered approach to risk reduction, known as the hierarchy of controls. This framework prioritizes the most effective and permanent solutions over those that rely on human behavior.



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Figure 1. The Hierarchy of Hazard Controls, prioritizing strategies from most to least effective.

- Elimination/Substitution: In a research context, eliminating the compound is not feasible. However, substituting it with a less hazardous analogue should always be the first consideration during experimental design.
- Engineering Controls: These are the primary physical means of minimizing exposure. All work with **4-Bromo-3-nitrobenzonitrile** must be conducted within a certified laboratory chemical fume hood to control the inhalation of dust or vapors.[9] The fume hood provides a physical barrier and ensures hazardous fumes are exhausted safely.
- Administrative Controls: These are work practices that reduce risk. Key controls include:
 - Developing a detailed Standard Operating Procedure (SOP) for any experiment involving this compound.[10]

- Establishing a designated area within the lab specifically for working with highly toxic compounds.[\[10\]](#)
- Never working alone when handling this material.[\[9\]](#)
- Maintaining an accurate inventory and ensuring all containers are clearly labeled.[\[9\]](#)
- Personal Protective Equipment (PPE): PPE is the last line of defense and must be used in conjunction with the controls above. It does not eliminate the hazard but provides a crucial barrier against exposure.

Standard Operating Protocol: From Receipt to Disposal

A meticulous, step-by-step approach is mandatory for handling **4-Bromo-3-nitrobenzonitrile**.

Required Personal Protective Equipment (PPE)

The minimum PPE required when handling this compound includes:

- Eye Protection: Chemical safety goggles are required.[\[11\]](#) If there is a splash hazard, a face shield should be worn in addition to goggles.[\[9\]](#)
- Hand Protection: Double gloving with chemical-resistant nitrile gloves is recommended.[\[9\]](#) [\[10\]](#) Gloves must be inspected for integrity before each use and changed immediately if contamination is suspected.
- Body Protection: A buttoned lab coat must be worn at all times.[\[9\]](#) For procedures with a higher risk of splashing, a chemical-resistant apron is also necessary.[\[9\]](#)
- Footwear: Closed-toe, solid-top shoes are mandatory in the laboratory.[\[9\]](#)

Handling and Use Protocol

- Preparation: Cordon off a designated area in the chemical fume hood. Ensure the safety shower and eyewash station are accessible and have been recently tested.[\[10\]](#)

- **Weighing:** Weigh the solid compound within the fume hood. Use a disposable weighing boat or line the balance with protective film to prevent contamination.
- **Dissolving/Reaction:** If making a solution, add the solid to the solvent slowly to avoid splashing. All manipulations must be performed within the fume hood.
- **Post-Handling:** After use, decontaminate all surfaces in the designated area. A recommended procedure is to first wipe surfaces with a pH 10 buffer solution, followed by a freshly prepared 10% bleach solution, and finally a water rinse.^[2] All contaminated wipes and disposable items must be collected as hazardous waste.^[10]

Storage Requirements

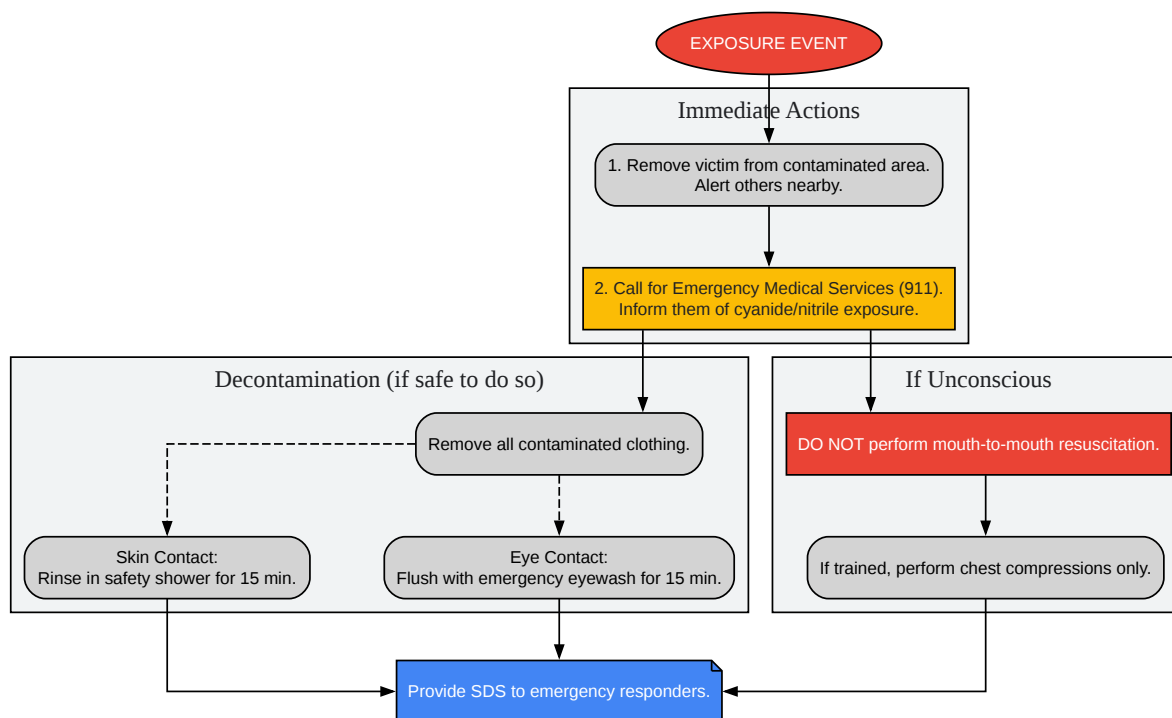
- Store **4-Bromo-3-nitrobenzonitrile** in a cool, dry, and well-ventilated area, away from incompatible materials.^[5]^[12] The recommended storage temperature is refrigerated (2-8°C).
- Keep the container tightly closed and clearly labeled.^[5]
- Segregate from strong oxidizing agents, strong bases, and acids.^[12]^[13] Contact with acid could potentially generate highly toxic hydrogen cyanide gas.^[14]
- Store in a secondary container to contain any potential leaks or spills.^[12]

Disposal Protocol

All waste containing **4-Bromo-3-nitrobenzonitrile**, including empty containers, contaminated PPE, and spill cleanup materials, must be disposed of as acutely toxic hazardous waste.^[9] Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of this chemical down the drain.^[15]

Emergency Response Procedures

Rapid and correct response to an exposure or spill is critical. All personnel working with this compound must be familiar with these procedures.



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Figure 2. Workflow for responding to a personnel exposure event.

First-Aid Measures

Speed is essential. Treatment must be prompt to be effective.[6]

- Inhalation: Remove the individual to fresh air immediately.[5] If breathing is difficult or has stopped, provide artificial respiration (do NOT use mouth-to-mouth resuscitation to avoid rescuer exposure) and administer oxygen if available and you are trained to do so.[6][10] Seek immediate medical attention.[5]
- Skin Contact: Immediately remove all contaminated clothing.[6] Wash the affected area with copious amounts of soap and water for at least 15 minutes while heading to an emergency shower.[2][5] Seek immediate medical attention.[2]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes in an emergency eyewash station, occasionally lifting the upper and lower eyelids.[5][10] Seek

immediate medical attention.[5]

- Ingestion: Do NOT induce vomiting.[2] If the person is conscious, rinse their mouth with water.[15] Never give anything by mouth to an unconscious person.[15] Seek immediate medical attention.[15]

Spill and Leak Response

- Small Spill (inside a fume hood):
 - Ensure appropriate PPE is worn.
 - Cover the spill with an absorbent material compatible with the chemical.
 - Carefully collect the absorbed material and spilled substance using non-sparking tools and place it into a labeled, sealed container for hazardous waste disposal.[15]
 - Decontaminate the spill area with a 10% bleach solution, followed by a water rinse.[2]
- Large Spill (or any spill outside a fume hood):
 - Evacuate the immediate area and alert all personnel.[10][14]
 - If safe to do so, turn off ignition sources.
 - Close the laboratory doors and prevent entry.
 - Contact your institution's Environmental Health & Safety (EH&S) department and/or emergency services immediately.[10] Do not attempt to clean up a large spill yourself.

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